

# Essential Safety and Operational Guide for 5-Methyl-2-nitrophenol

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## Compound of Interest

Compound Name: 5-Methyl-2-nitrophenol

Cat. No.: B1361083

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **5-Methyl-2-nitrophenol** (CAS No: 700-38-9). Adherence to these guidelines is critical to ensure a safe laboratory environment.

## Hazard Summary & Personal Protective Equipment (PPE)

**5-Methyl-2-nitrophenol** is a hazardous solid that can cause severe skin burns and eye damage.<sup>[1]</sup> It is crucial to use appropriate personal protective equipment (PPE) to minimize exposure risks. The required PPE includes respiratory protection, eye protection, and protective gloves.<sup>[1]</sup>

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	GHS05	Danger	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	GHS05	Danger	H318: Causes serious eye damage

**Required Personal Protective Equipment (PPE)**

Respiratory Protection

Dust mask type N95 (US) or equivalent

Eye Protection

Chemical safety goggles or face shield

Hand Protection

Chemical-resistant gloves (e.g., Nitrile, Neoprene)

Skin and Body Protection

Laboratory coat, long-sleeved clothing, and closed-toe shoes

## Operational Plan: Step-by-Step Handling Procedure

### 1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably under a chemical fume hood.[\[2\]](#)
- Ensure that an eyewash station and safety shower are readily accessible.
- Remove all sources of ignition as the substance is combustible.

### 2. Handling the Chemical:

- Avoid generating dust.[\[2\]](#)
- Wear the full complement of PPE as specified in the table above.
- Do not breathe dust, vapor, mist, or gas.[\[2\]](#)
- Avoid contact with skin and eyes.
- After handling, wash hands and any exposed skin thoroughly.

### 3. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.

## Emergency Procedures

Emergency Situation	First-Aid Measures
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention. <a href="#">[2]</a>
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Wash off with soap and plenty of water. Seek immediate medical attention. <a href="#">[2]</a>
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention. <a href="#">[2]</a>
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a physician or poison control center immediately. <a href="#">[2]</a>

## Disposal Plan

### 1. Waste Collection:

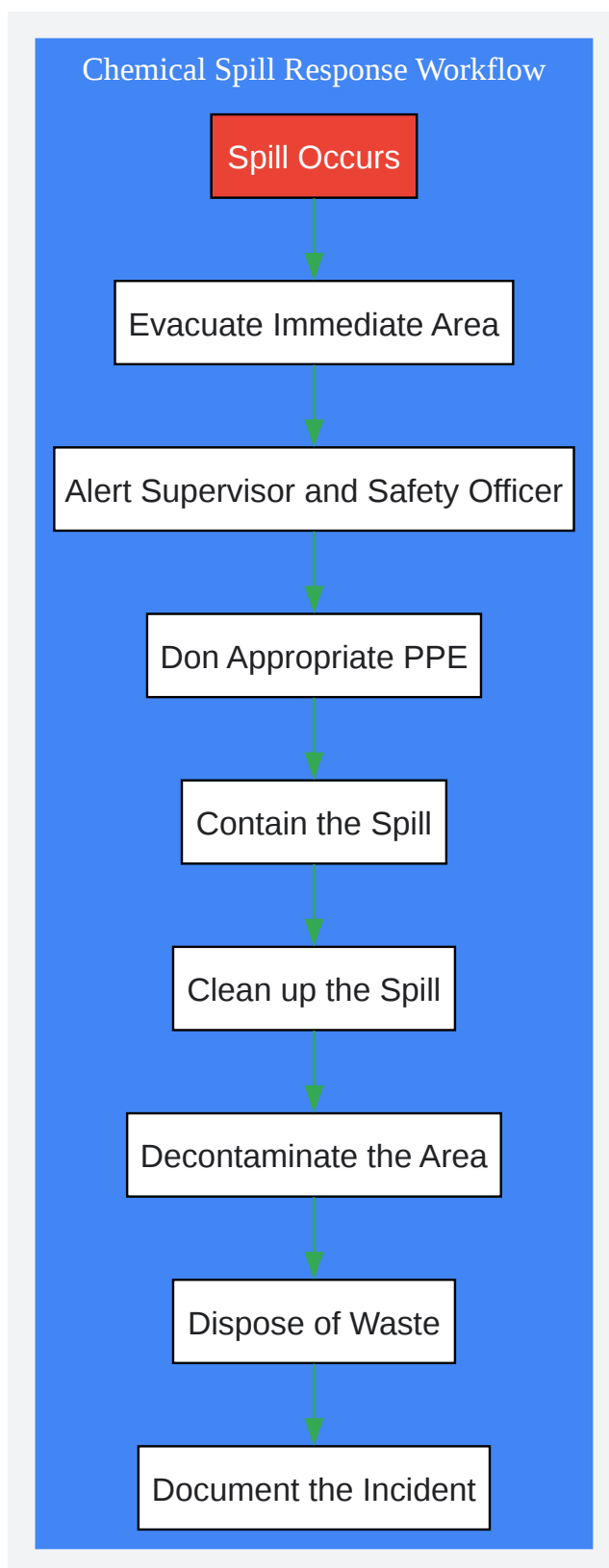
- Collect solid waste in a designated, labeled, and sealed container.
- Do not dispose of down the drain or with regular trash.

### 2. Disposal Method:

- Dispose of contents/container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[2\]](#)
- Contaminated packaging should be disposed of as unused product.[\[3\]](#)

## Chemical Spill Workflow

The following diagram outlines the procedural flow for managing a spill of **5-Methyl-2-nitrophenol**.



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Caption: Workflow for handling a chemical spill.

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## References

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